

"4-Methyltetrahydro-2H-pyran-4-OL" discovery and historical synthesis

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Compound of Interest

Compound Name: 4-Methyltetrahydro-2H-pyran-4-OL

Cat. No.: B1313568

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An In-depth Technical Guide to the Discovery and Historical Synthesis of **4-Methyltetrahydro-2H-pyran-4-ol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methyltetrahydro-2H-pyran-4-ol is a heterocyclic compound of significant interest in medicinal chemistry and drug development due to the prevalence of the tetrahydropyran motif in numerous bioactive molecules. This document provides a comprehensive overview of the discovery and historical synthesis of this important structural core. The primary historical route to this and related compounds is the Prins reaction, a powerful acid-catalyzed carbon-carbon and carbon-oxygen bond-forming transformation. This guide details the seminal work in this area and presents key historical synthetic protocols, quantitative data, and reaction pathways.

Discovery and Historical Context

The discovery of **4-methyltetrahydro-2H-pyran-4-ol** is intrinsically linked to the development of the Prins reaction. While the reaction was first reported by H. J. Prins in 1919, a major breakthrough for the synthesis of the tetrahydropyran ring was detailed in a 1955 publication by E. Hanschke.^{[1][2]} This work described the acid-catalyzed cyclization of homoallylic alcohols with aldehydes or ketones, which has since become a fundamental method for the construction of substituted tetrahydropyrans. Although the precise first synthesis of **4-methyltetrahydro-2H-pyran-4-ol** is not widely documented as a singular event, its synthesis is a direct

application of the principles laid out by Hanschke. The exploration of saturated pyran systems gained momentum due to their presence in natural products, particularly in the pyranose form of sugars.[3]

Primary Historical Synthesis: The Prins Reaction

The most significant historical method for the synthesis of **4-methyltetrahydro-2H-pyran-4-ol** and its derivatives is the Prins cyclization. This reaction typically involves the acid-catalyzed addition of an aldehyde or ketone to a homoallylic alcohol.

General Reaction Scheme

The fundamental transformation for the synthesis of the 4-methyltetrahydropyran-4-ol core involves the reaction of a homoallylic alcohol with a ketone, or the reaction of a substituted homoallylic alcohol with an aldehyde. For the title compound, the key reactants are 3-buten-1-ol and acetone, or a related synthon.

Prins Cyclization

 H^+ (acid catalyst)

Acetone

+

3-Buten-1-ol

+

4-Methyltetrahydro-2H-pyran-4-ol

Grignard Synthesis

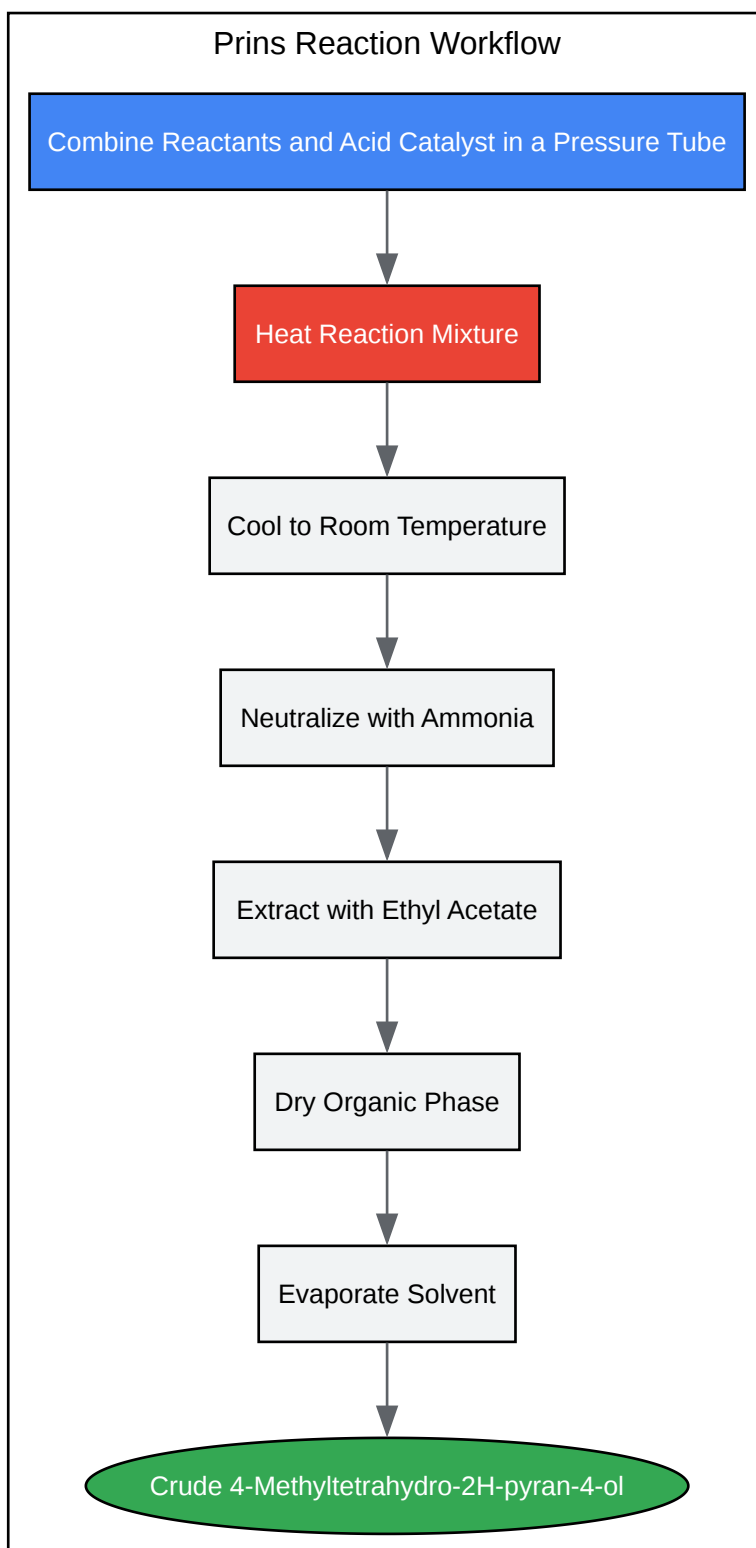
 H_3O^+ (workup) CH_3MgBr

Tetrahydro-4H-pyran-4-one

2.

+ 1.

4-Methyltetrahydro-2H-pyran-4-ol



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